

Personal protective equipment for handling 2,4,6-Tri-tert-butylphenol

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Compound of Interest

Compound Name: 2,4,6-Tri-tert-butylphenol

Cat. No.: B181104

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Essential Safety and Handling Guide for 2,4,6-Tri-tert-butylphenol

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2,4,6-Tri-tert-butylphenol** (CAS No. 732-26-3). Adherence to these protocols is essential for ensuring personal safety and minimizing environmental impact.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2,4,6-Tri-tert-butylphenol** is provided below.

Property	Value
Appearance	Orange powder[1]
Molecular Formula	C18H30O[2]
Molecular Weight	262.42 g/mol [2]
Melting Point	125-130 °C[3]
Boiling Point	277 °C[1][3]
Density	0.919 g/cm ³ (at 20 °C)[1]
Solubility in Water	Insoluble[1]

Hazard Identification and Classification

2,4,6-Tri-tert-butylphenol is classified with significant health and environmental hazards.[2][4]

Hazard Classification	Code	Description
Acute Toxicity (Oral)	H302	Harmful if swallowed.[2][4][5]
Skin Sensitization	H317	May cause an allergic skin reaction.[2][4][5]
Reproductive Toxicity	H360D	May damage the unborn child. [2]
Specific Target Organ Toxicity (Repeated Exposure)	H373	May cause damage to organs through prolonged or repeated exposure.[2]
Hazardous to the Aquatic Environment (Acute)	H400	Very toxic to aquatic life.[2]
Hazardous to the Aquatic Environment (Chronic)	H410	Very toxic to aquatic life with long lasting effects.[2][6]

Signal Word: Danger[2][4]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is critical.

Engineering Controls and Handling Procedures

Engineering Controls:

- Handle in a well-ventilated place, preferably within a chemical fume hood to minimize inhalation of dust.[\[4\]](#)
- Ensure emergency exits and risk-elimination areas are readily accessible.[\[4\]](#)

Handling Protocol:

- Obtain Special Instructions: Before use, read and understand all safety precautions.[\[2\]](#)[\[6\]](#)
- Avoid Dust Formation: Minimize dust generation and accumulation during handling.[\[1\]](#)[\[7\]](#)
- Prevent Contact: Avoid contact with eyes, skin, and clothing.[\[1\]](#)[\[4\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in work areas.[\[2\]](#)[\[4\]](#) Wash hands and any exposed skin thoroughly after handling and before breaks.[\[4\]](#)[\[6\]](#)
- Contaminated Clothing: Remove and wash contaminated clothing and gloves before reuse.[\[2\]](#)[\[4\]](#) Contaminated work clothing should not be allowed out of the workplace.[\[4\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

Consistent and correct use of PPE is mandatory to prevent exposure.

Body Part	Protection	Specification
Eyes/Face	Safety Goggles/Face Shield	Wear tightly fitting safety goggles with side-shields or a face shield.[4] Must conform to EN166 (EU) or NIOSH (US) standards.[4]
Skin/Hands	Protective Gloves	Handle with chemical-impermeable gloves (e.g., Nitrile).[8][9] Inspect gloves before use.[10]
Body	Protective Clothing	Wear appropriate protective clothing, such as a lab coat or a chemical-resistant slicker suit, to prevent skin exposure. [1][4][9]
Respiratory	Respirator	Use a NIOSH-approved N95 dust mask or equivalent respirator if dust is generated or ventilation is inadequate.[1][3]

Storage Requirements

- Store in a tightly closed container.[1][4]
- Keep in a dry, cool, and well-ventilated area.[2]
- Store locked up and away from incompatible materials such as oxidizing agents, bases, acid chlorides, acid anhydrides, brass, and copper.[1][4][6]

Emergency Procedures

Immediate and appropriate response to exposure or spills is critical.

First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Do not allow the victim to rub or close their eyes.[1] Seek immediate medical attention.[1][2]
Skin Contact	Take off immediately all contaminated clothing. [4] Wash off with plenty of soap and water for at least 15 minutes.[1][2] If skin irritation or a rash occurs, get medical advice/attention.[4][6]
Ingestion	Rinse mouth with water.[1][4] Do NOT induce vomiting.[1][2] Call a POISON CENTER or doctor if you feel unwell.[2][6]
Inhalation	Move the person into fresh air.[4][7] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[1][4] Get medical attention if symptoms occur.[6]

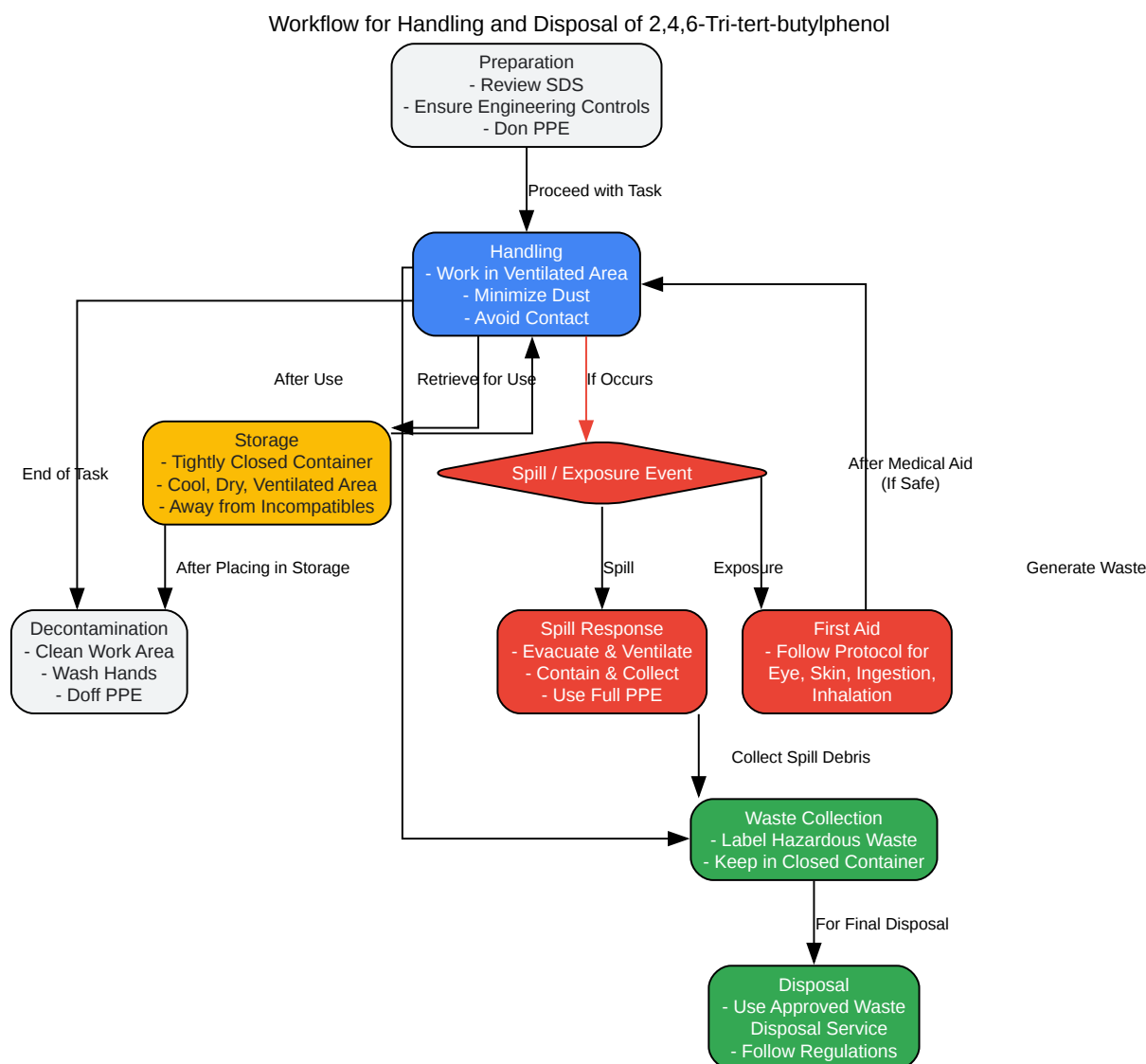
Accidental Release Measures (Spill Response)

- Evacuate: Evacuate personnel to safe areas.[7]
- Ventilate: Ensure adequate ventilation.[1][7]
- Contain Spill: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains or surface water.[2][7]
- Use PPE: Wear appropriate personal protective equipment as outlined above.[7][8]
- Clean-up: Vacuum or sweep up the material and place it into a suitable, labeled, and closed container for disposal.[1][6] Avoid generating dust.[1]
- Collect Spillage: Spillage is very toxic to aquatic life and must be collected.[4][5]

Disposal Plan

- Dispose of contents and containers to an approved waste disposal plant.[\[5\]](#)[\[6\]](#)
- Waste must be disposed of in accordance with all applicable local, regional, and national regulations for hazardous waste.[\[6\]](#)[\[10\]](#)
- Do not mix with other waste. Handle uncleaned containers as you would the product itself.
[\[10\]](#)

Procedural Workflow



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Caption: Logical workflow for the safe handling, storage, and disposal of **2,4,6-Tri-tert-butylphenol**.

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